

Application Notes and Protocols for the Synthesis of ^{18}F -labeled F-SAHA

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Compound of Interest

Compound Name: F-SAHA

Cat. No.: B1261311

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Introduction

Suberoylanilide hydroxamic acid (SAHA), also known as Vorinostat, is a potent histone deacetylase (HDAC) inhibitor approved for the treatment of cutaneous T-cell lymphoma. The ability to non-invasively image and quantify HDAC expression in vivo using positron emission tomography (PET) holds significant promise for cancer diagnosis, staging, and monitoring therapeutic response. This has driven the development of ^{18}F -labeled SAHA analogs. This document provides a detailed protocol for the synthesis of ^{18}F -labeled SAHA ($[^{18}\text{F}]\text{F-SAHA}$), a promising PET radiotracer for imaging HDACs. The protocol is a compilation of methodologies reported in the scientific literature, offering a comprehensive guide for researchers in the field.

Data Presentation

The following table summarizes the quantitative data from various reported radiosyntheses of ^{18}F -labeled SAHA and its analogs. This allows for a comparative overview of different synthetic strategies and their efficiencies.

Radiotracer	Precursor	Labeling Method	Radiochemical Yield (Decay-Corrected)	Specific Activity (GBq/ μ mol)	Molar Activity (Ci/ μ mol)	Total Synthesis Time (min)
[18 F]FETS AHA	Azido-precursor	Click Chemistry	31.2% $\pm$ 4.6%	21.4 $\pm$ 9.1	Not Reported	< 120
--INVALID-LINK--- FEPAQ	Desfluoroethyl precursor	Nucleophilic Substitution	20%	Not Reported	1-2	75

Experimental Protocols

This section details the key experimental procedures for the synthesis of 18 F-labeled **F-SAHA**. The protocol is divided into four main stages: precursor synthesis, radiosynthesis with 18 F-fluoride, purification, and quality control.

Precursor Synthesis

The synthesis of the precursor molecule is a critical first step. For methods involving a prosthetic group, a common precursor is an alkyne-derivatized SAHA analog for subsequent "click chemistry" with an 18 F-labeled azide. For direct labeling, a suitable leaving group is introduced onto the SAHA molecule. The following is a general scheme for the synthesis of a tosyl precursor for nucleophilic substitution:

- Protection of the hydroxamic acid: The hydroxamic acid moiety of SAHA is protected, for example, with a tetrahydropyranyl (THP) group, to prevent side reactions.
- Introduction of a leaving group: A tosyl group is introduced at a suitable position on the SAHA molecule, typically on an alkyl chain, by reacting the protected SAHA with tosyl chloride in the presence of a base like pyridine.

- Deprotection (if necessary): Depending on the overall synthetic strategy, the protecting group on the hydroxamic acid may be removed at this stage or after radiolabeling.

Radiosynthesis of [^{18}F]F-SAHA

The introduction of the fluorine-18 isotope is the core of the radiosynthesis. The following protocol describes a typical nucleophilic substitution reaction.

- [^{18}F]Fluoride production and activation:
 - [^{18}F]Fluoride is produced via the $^{18}\text{O}(\text{p},\text{n})^{18}\text{F}$ nuclear reaction in a cyclotron.
 - The aqueous [^{18}F]fluoride is trapped on an anion exchange cartridge (e.g., QMA).
 - The [^{18}F]fluoride is eluted with a solution of a phase-transfer catalyst, such as Kryptofix 2.2.2. (K_{222}) and potassium carbonate (K_2CO_3), in a mixture of acetonitrile and water.
 - The solvent is removed by azeotropic distillation with anhydrous acetonitrile at approximately 110°C under a stream of nitrogen.
- ^{18}F -Fluorination:
 - The tosylated precursor (typically 5-10 mg) dissolved in an anhydrous aprotic solvent (e.g., DMSO, DMF, or acetonitrile) is added to the dried [^{18}F]fluoride/ K_{222} complex.
 - The reaction mixture is heated at a specific temperature (e.g., $80\text{--}120^\circ\text{C}$) for a defined period (e.g., 10-20 minutes). The optimal conditions should be determined empirically.
- Deprotection:
 - If a protecting group was used on the hydroxamic acid, it is removed after the fluorination step. For example, a THP group can be removed by treatment with an acid, such as dilute HCl.

Purification of [^{18}F]F-SAHA

Purification is essential to remove unreacted [^{18}F]fluoride, the precursor, and any byproducts. A combination of solid-phase extraction (SPE) and high-performance liquid chromatography

(HPLC) is commonly employed.

- Initial clean-up (SPE):
 - The crude reaction mixture is passed through a C18 Sep-Pak cartridge to remove polar impurities, including unreacted [^{18}F]fluoride.
 - The cartridge is washed with water, and the desired product is eluted with a suitable organic solvent like acetonitrile or ethanol.
- Final purification (HPLC):
 - The eluate from the SPE is injected onto a semi-preparative HPLC column (e.g., C18).
 - The mobile phase is typically a mixture of acetonitrile and water, often with a small amount of a modifier like trifluoroacetic acid (TFA).
 - The fraction containing the purified [^{18}F]**F-SAHA**, identified by a radioactivity detector, is collected.
- Formulation:
 - The collected HPLC fraction is diluted with a sterile saline solution and passed through a sterile filter (0.22 μm) into a sterile vial for injection.

Quality Control

Stringent quality control is mandatory to ensure the safety and efficacy of the radiotracer for in vivo use.

- Radiochemical Purity:
 - Determined by analytical HPLC using a C18 column and a suitable mobile phase. The percentage of radioactivity corresponding to the [^{18}F]**F-SAHA** peak is calculated. The radiochemical purity should typically be >95%.
- Chemical Purity:

- Analyzed by analytical HPLC with a UV detector to identify and quantify any non-radioactive impurities.
- Specific Activity:
 - Calculated by dividing the total radioactivity of the final product by the total mass of the SAHA compound (labeled and unlabeled). This is a critical parameter for receptor-based imaging agents.
- Residual Solvents:
 - Gas chromatography (GC) is used to determine the concentration of residual solvents (e.g., acetonitrile, ethanol, DMSO) from the synthesis and purification steps, ensuring they are below acceptable limits.
- pH:
 - The pH of the final injectable solution should be within a physiologically acceptable range (typically 4.5-7.5).
- Sterility and Endotoxin Testing:
 - Standard microbiological tests are performed to ensure the final product is sterile and free of bacterial endotoxins.

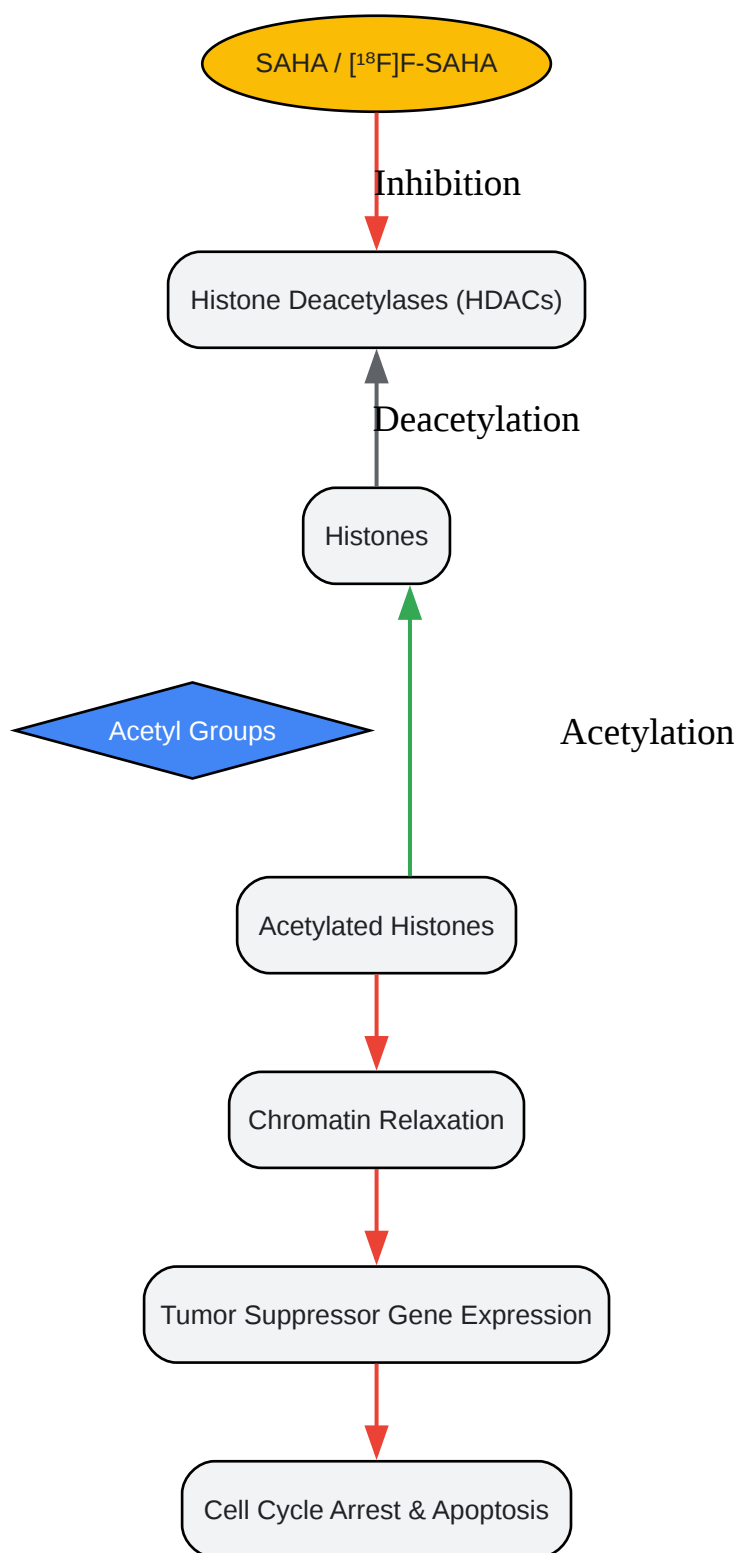
Mandatory Visualization

The following diagrams illustrate the key workflows and concepts in the synthesis of ^{18}F -labeled F-SAHA.



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Caption: Workflow for the automated radiosynthesis of [^{18}F]F-SAHA.



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